Technical Sourcing & Handling Guide: 3-Bromo-2-chlorobenzoyl chloride

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Bromo-2-chlorobenzoyl chloride*
Cat. No.:	*B12335586*

Get Quote

Executive Summary & Strategic Importance

3-Bromo-2-chlorobenzoyl chloride (CAS 21900-59-4) is a specialized electrophilic building block used primarily in the synthesis of polysubstituted biaryl systems and heterocycles. Unlike its more common isomer, 5-bromo-2-chlorobenzoyl chloride (a key intermediate for SGLT2 inhibitors like Dapagliflozin), the 3-bromo-2-chloro regioisomer is typically employed in Structure-Activity Relationship (SAR) exploration to modulate steric bulk and torsion angles in drug candidates.[1]

Its "ortho-chloro, meta-bromo" substitution pattern offers unique synthetic utility:

- Orthogonal Reactivity: The acid chloride allows for immediate acylation (amide/ester formation), while the bromine and chlorine atoms provide distinct handles for subsequent cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig), with the bromine being significantly more reactive than the chlorine.[1]
- Conformational Locking: The 2-chloro substituent introduces steric strain that can force biaryl systems out of planarity, a critical feature for improving solubility and selectivity in kinase inhibitors.

© 2026 BenchChem. All rights reserved.

Chemical Profile & Identity

Ensuring the correct regioisomer is critical, as vendors often list "Bromo-chlorobenzoyl chloride" generically.[1]

Parameter	Specification
Chemical Name	3-Bromo-2-chlorobenzoyl chloride
CAS Number	21900-59-4
Molecular Formula	$C_7H_3BrCl_2O$
Molecular Weight	253.91 g/mol
Appearance	Off-white to yellow low-melting solid or semi-solid
Reactivity	High; hydrolyzes rapidly in moist air to 3-bromo-2-chlorobenzoic acid
Storage	2-8°C, under inert atmosphere (Argon/Nitrogen), desiccated

Market Analysis: Suppliers & Pricing

This compound is classified as a Tier 3 Specialty Chemical, meaning it is not a bulk commodity.[1] It is often "Make-to-Order" or held in low stock by catalog vendors.

Supplier Landscape[3]

- Primary Source (Catalog):Fluorochem (UK/EU) is a verified supplier listing this specific isomer (Product Code F887789).[1]
- Secondary Sources (Aggregators): MolPort, eMolecules, and PubChem often list stock from Asian CROs (e.g., Watson International, Ambeed).[1]
- Precursor Sourcing: If the acid chloride is out of stock, the corresponding acid (3-Bromo-2-chlorobenzoic acid, CAS 56961-27-4) is more stable and widely available from vendors like Simson Pharma and Combi-Blocks.[1]

© 2026 BenchChem. All rights reserved.

Price Estimation (Q1 2026 Market Data)

Note: Prices are estimates for research quantities and fluctuate based on synthesis campaigns.

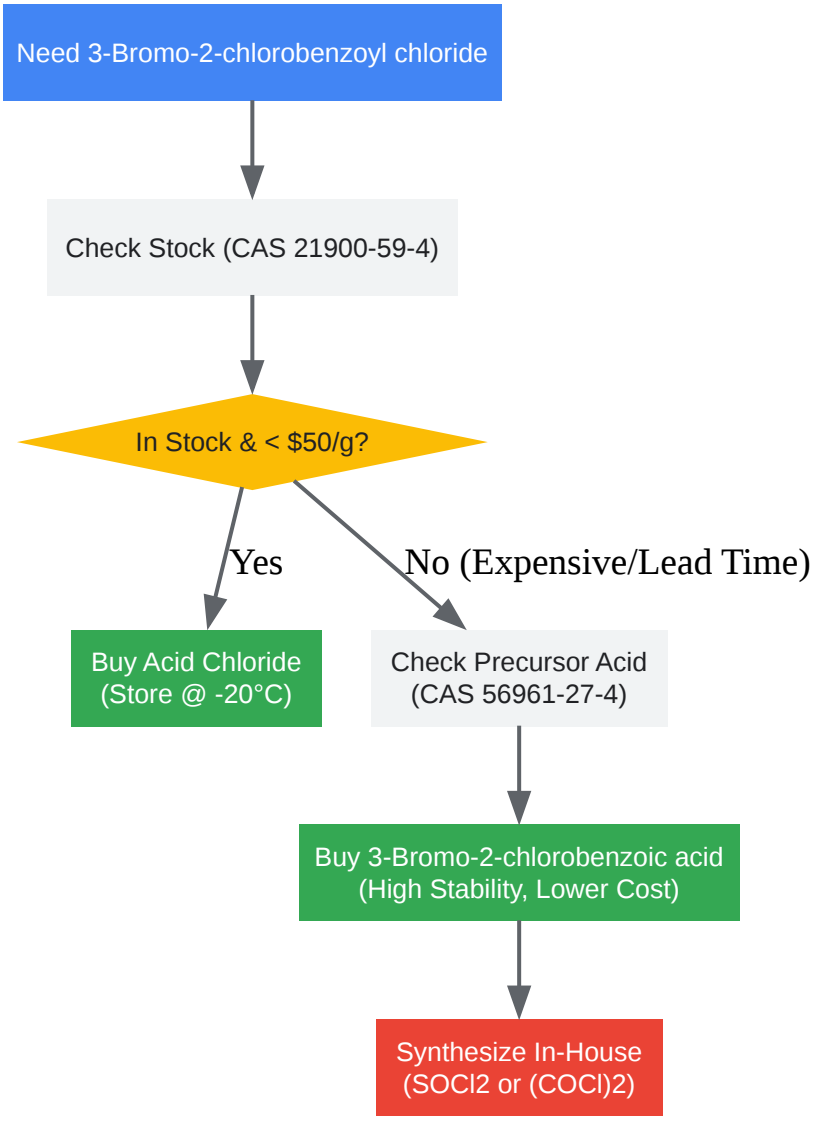
Quantity	Estimated Price (USD)	Availability Status	Strategic Recommendation
1 g	$85 - $120	Low Stock	Buy for immediate screening.
5 g	$250 - $350	Lead Time (2-3 weeks)	Make vs. Buy: Compare with acid precursor cost.
25 g	$800 - $1,100	Custom Synthesis	Buy Acid: Purchase CAS 56961-27-4 (~$150/25g) and synthesize.

Sourcing Strategy: The "Make vs. Buy" Decision

For scale-up (>10g), purchasing the acid chloride is often uneconomical and risky due to hydrolytic degradation during shipping.[1] The recommended strategy is to purchase the stable benzoic acid precursor and generate the acid chloride in situ.[1]

Decision Logic Visualization

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Strategic workflow for sourcing **3-Bromo-2-chlorobenzoyl chloride** based on cost and stability.

Technical Protocol: In-House Synthesis & Handling

If sourcing the acid precursor (CAS 56961-27-4), follow this standard operating procedure (SOP) to generate high-purity acid chloride.

Method: Oxalyl Chloride Activation

Rationale: Thionyl chloride (

© 2026 BenchChem. All rights reserved.

) is cheaper but generates

and leaves sulfur impurities. Oxalyl chloride ((

)) with DMF catalysis allows for milder conditions and easier workup (volatile byproducts).[1]

Reagents

- 3-Bromo-2-chlorobenzoic acid (1.0 eq)[1]
- Oxalyl chloride (1.2 - 1.5 eq)[1]
- DMF (Catalytic, 2-3 drops)[1]
- Dichloromethane (DCM), anhydrous[1]

Step-by-Step Protocol

- Setup: Flame-dry a 2-neck round bottom flask under Argon flow.
- Dissolution: Suspend the benzoic acid in anhydrous DCM (0.2 M concentration).
- Activation: Add catalytic DMF. Caution: Gas evolution will occur upon next step.
- Addition: Add Oxalyl chloride dropwise at 0°C.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2-3 hours. The suspension should become a clear solution.
- Workup: Concentrate in vacuo to remove solvent and excess oxalyl chloride.
  - Tip: Co-evaporate with toluene (2x) to remove traces of oxalyl chloride.
- Quality Control (QC):
  - Do NOT use LC-MS directly (it will hydrolyze to the acid).[1]
  - Method: Quench a small aliquot with excess methanol to form the methyl ester, then run LC-MS or GC-MS on the ester to verify conversion.[1]

© 2026 BenchChem. All rights reserved.

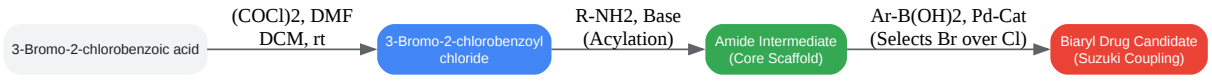
Handling & Stability

- Hydrolysis Risk: The 2-chloro substituent provides some steric shielding, but the compound remains moisture-sensitive.[1]
- Corrosivity: Releases HCl upon contact with moisture. Handle in a fume hood.
- Reactivity Profile:
  - Amide Coupling: Reacts with amines in the presence of base (TEA/DIPEA).
  - Friedel-Crafts: Reacts with arenes/Lewis Acids (

).

Synthetic Utility Pathway

The value of this scaffold lies in its ability to undergo sequential functionalization.[1][2]



Click to download full resolution via product page

Figure 2: Sequential functionalization pathway utilizing the orthogonal reactivity of the acid chloride and aryl bromide.[1]

References

- Fluorochem.Product Specification: **3-Bromo-2-chlorobenzoyl chloride** (F887789).[3] Retrieved from [1]
- National Center for Biotechnology Information.PubChem Compound Summary for CID 24855701 (3-Bromobenzoyl chloride - Analog Reference). Retrieved from [1]
- Simson Pharma.3-Bromo-2-chlorobenzoic acid (Precursor Sourcing). Retrieved from [1]

© 2026 BenchChem. All rights reserved.

- Thermo Fisher Scientific.Safety Data Sheet: Acid Chlorides Handling. Retrieved from [1]
- Google Patents.US Patent 9,315,438 B2: Preparation of halogenated benzoyl chlorides. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. nbinno.com [nbinno.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- To cite this document: BenchChem. [Technical Sourcing & Handling Guide: 3-Bromo-2-chlorobenzoyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12335586/docs#technical-sourcing-handling-guide-3-bromo-2-chlorobenzoyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.